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Lestaurtinib kinase inhibition panel selectivity profiling

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Compound Focus: **Lestaurtinib**

CAS No.: 111358-88-4
Cat. No.: S548041

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Known Kinase Targets of Lestaurtinib

The table below summarizes the primary kinase targets of **Lestaurtinib** identified from the search results, along with key experimental findings.

Kinase Target	Key Experimental Findings & Potency	Context / Cell Models Used	Source
FLT3	Potent inhibition; induces apoptosis in FLT3-ITD mutant cells; IC50 for autophosphorylation inhibition: 2 nM [1].	MV4-11 cells (FLT3-ITD), primary AML patient blasts [1].	[2] [1]
JAK2	Inhibits enzymatic activity (IC50: 0.9 nM); blocks phosphorylation of JAK2 V617F and downstream STAT3/5 [1].	HEL92.1.7 cells (JAK2 V617F), MPN patient samples [1].	[1]
TRKA (NTRK1)	Potent inhibitor; derived from K-252a, a known tropomyosin receptor kinase inhibitor [1].	Preclinical studies [1].	[1]

Tech Support

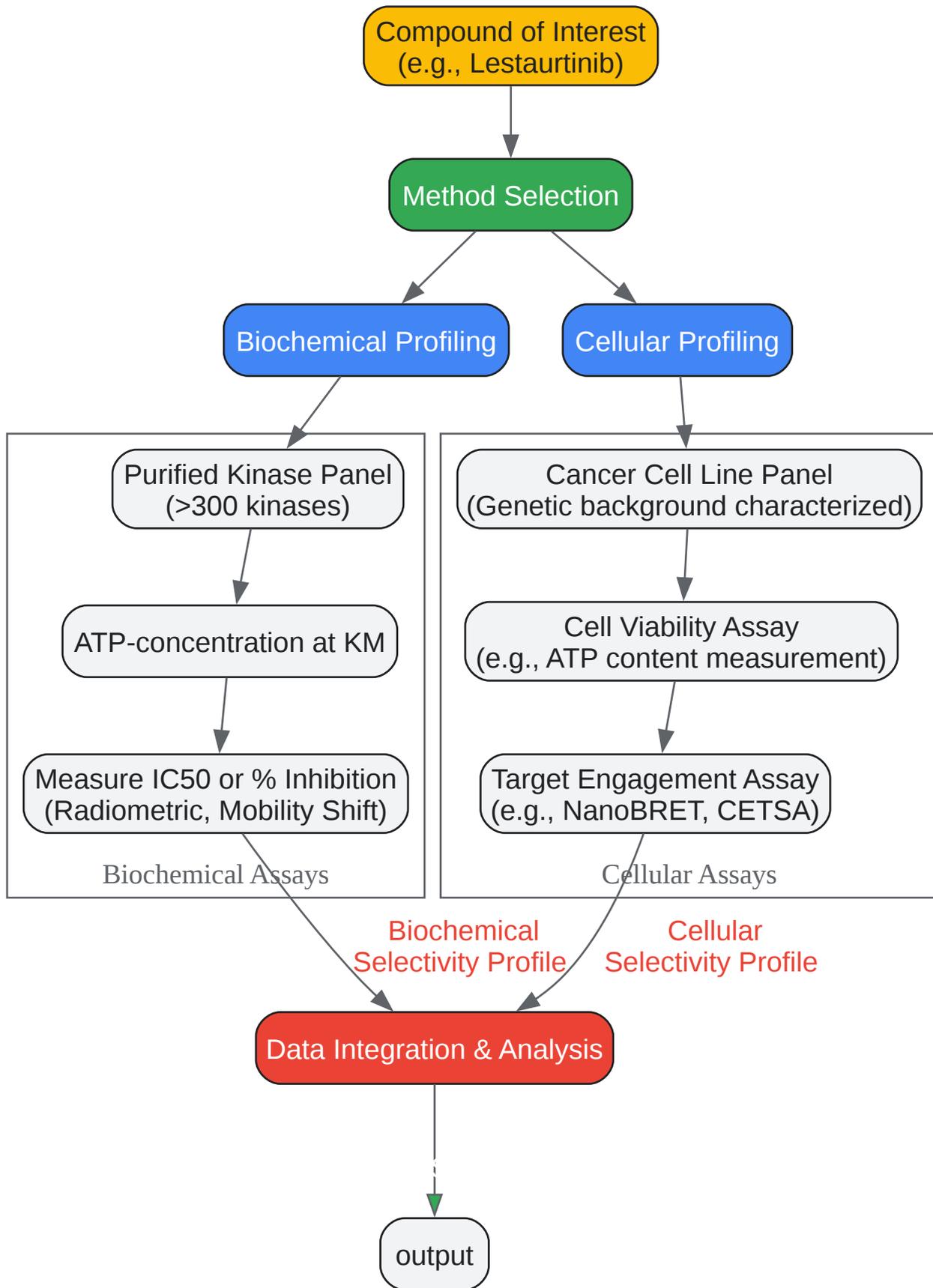| Kinase Target	Key Experimental Findings & Potency	Context / Cell Models Used	Source
Citron Kinase (CITK)	Biochemical IC50: 90 nM; reduces phospho-INCENP at midbody, causes cytokinesis failure [3].	Medulloblastoma cell lines (ONS-76, DAOY, D283, D341) [3].	[3]

Alternative Pathways for Profiling Data

The search results indicate that **Lestaurtinib** is a multi-targeted kinase inhibitor [2] [1], but its full selectivity profile across a wide kinome panel was not located. The following approaches are suggested to obtain this specific data:

- **Consult Specialized Profiling Services:** Companies like **Carna Biosciences** and **Reaction Biology** are cited in the literature for providing high-throughput biochemical kinase profiling services [4] [5] [6]. These are likely sources for generating or sourcing comprehensive datasets.
- **Explore Computational Predictions:** Recent machine learning models have been developed specifically for kinome-wide inhibition profiling. You may use platforms like **KIPP** (Kinase Inhibitor Profiling Prediction) to obtain computational predictions of **Lestaurtinib**'s activity across hundreds of kinases [7].
- **Leverage Cellular Profiling Techniques:** The search results highlight a key difference between biochemical and cellular selectivity profiling. Techniques like **NanoBRET Target Engagement** assays can provide a more physiologically relevant selectivity profile in live cells, which sometimes reveals off-targets missed in biochemical assays [8].

Experimental Workflow for Kinase Selectivity Profiling

For context, the diagram below outlines a generalized workflow for generating kinase selectivity data, combining biochemical and cellular approaches as described in the literature [4] [8].

```
Compound of Interest
(e.g., Lestaurtinib)
        │
        ▼
  Method Selection
      ╱        ╲
     ▼          ▼
Biochemical    Cellular
Profiling      Profiling
    │              │
    ▼              ▼
```

Biochemical Assays

- Purified Kinase Panel (>300 kinases)
  - ↓
- ATP-concentration at KM
  - ↓
- Measure IC50 or % Inhibition (Radiometric, Mobility Shift)

Cellular Assays

- Cancer Cell Line Panel (Genetic background characterized)
  - ↓
- Cell Viability Assay (e.g., ATP content measurement)
  - ↓
- Target Engagement Assay (e.g., NanoBRET, CETSA)

Biochemical Selectivity Profile   Cellular Selectivity Profile

Data Integration & Analysis
        │
        ▼
      output

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